

Proper Disposal Procedures for ICA-27243

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Compound of Interest		
Compound Name:	ICA-27243	
Cat. No.:	B1674255	Get Quote

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

ICA-27243 is a potent and selective KCNQ2/Q3 potassium channel opener utilized in research for its antiepileptic and anticonvulsant properties. While specific disposal protocols for **ICA-27243** are not explicitly detailed in publicly available safety data sheets, general principles of laboratory chemical waste management must be strictly followed to ensure safety and regulatory compliance. This guide provides a comprehensive overview of the recommended disposal procedures for **ICA-27243**, treating it as a hazardous chemical waste, with particular attention to its halogenated organic structure.

Quantitative Data Summary

The following table summarizes key quantitative data for **ICA-27243**, which is essential for its proper handling and management.



Property	Value	Source
Molecular Weight	268.65 g/mol	[1]
Molecular Formula	C12H7CIF2N2O	[1]
EC50 for KCNQ2/Q3	0.38 μΜ	[2][3]
EC50 in 86Rb+ efflux assay	0.2 μΜ	[1][3]
Solubility in DMSO	54 mg/mL (201.0 mM)	[1]
Storage Temperature	Powder: -20°C for 3 years	[1]
In solvent: -80°C for 1 year	[1]	

Experimental Protocols: Disposal of ICA-27243

The disposal of **ICA-27243**, as with any laboratory chemical, should be approached with a clear and systematic procedure to minimize risks and environmental impact. The following protocol is based on general best practices for hazardous chemical waste disposal.

Materials Required

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, compatible with chlorinated organic compounds.
- Hazardous waste labels.
- Secondary containment for the waste container.

Disposal Procedure

- Waste Identification and Segregation:
 - Treat all ICA-27243, whether in solid form or in solution, as hazardous chemical waste.
 - Do not mix ICA-27243 waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.



Given that ICA-27243 is a chlorinated organic compound, it should be segregated into a
dedicated halogenated organic waste stream.[4] Wastes containing chlorinated solvents
often require specific disposal methods, such as high-temperature incineration, and are
typically more expensive to dispose of.[5]

Containerization:

- Collect all ICA-27243 waste in a designated, leak-proof container that is chemically compatible with the waste.
- The container must be kept securely closed except when adding waste.[1][6]
- Place the primary waste container in a secondary containment bin to prevent spills.

Labeling:

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include the full chemical name: "ICA-27243" or "N-(6-chloro-pyridin-3-yl)-3,4-difluoro-benzamide." Avoid using abbreviations or chemical formulas.[7]
- List all constituents and their approximate concentrations if it is a mixed waste stream.
- Indicate the date when the waste was first added to the container.

Storage:

- Store the waste container in a designated satellite accumulation area within the laboratory.
 [1] This area should be away from general lab traffic and incompatible materials.
- Ensure the storage area is well-ventilated.
- Disposal Request and Collection:
 - Once the waste container is full, or in accordance with your institution's policies, submit a
 hazardous waste pickup request to your EHS office.



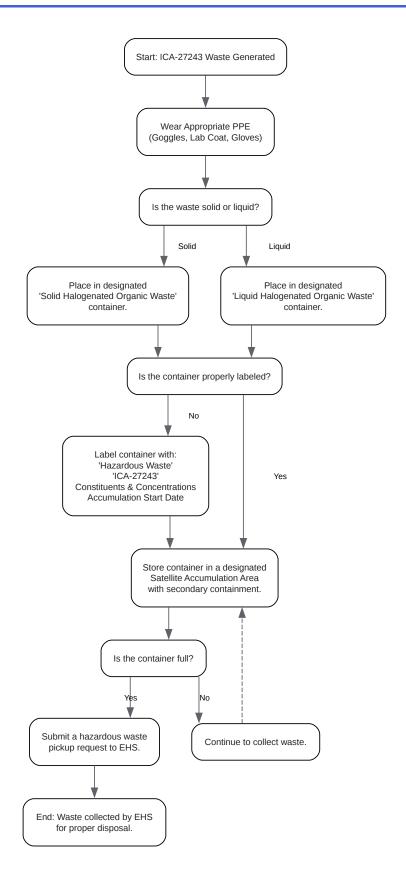




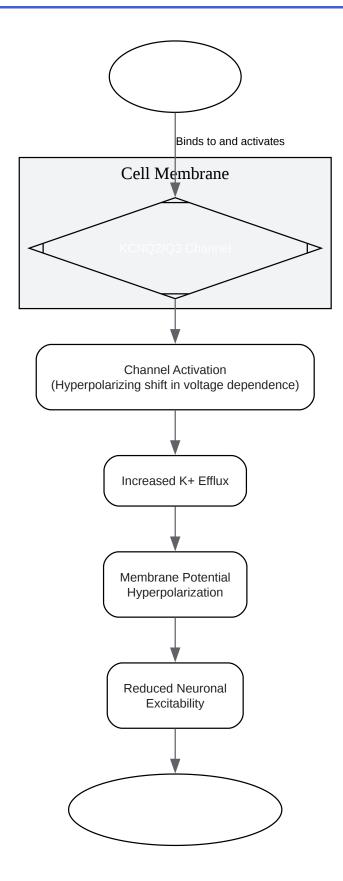
- Do not dispose of ICA-27243 down the sink or in the regular trash.[2][7] Improper disposal can lead to environmental contamination and legal penalties.[3]
- Decontamination of Empty Containers:
 - For containers that held ICA-27243, they should be triple-rinsed with a suitable solvent.[6]
 - The rinsate must be collected and disposed of as hazardous waste.[6]
 - After thorough decontamination, deface all labels on the empty container before disposing
 of it as regular non-hazardous waste, in accordance with institutional guidelines.[2]

Mandatory Visualizations Logical Workflow for ICA-27243 Disposal









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